

An In-depth Technical Guide to the Physical Properties of Iodoethane

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Compound of Interest

Compound Name: Iodoethane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **iodoethane** (also known as ethyl iodide). The information is presented in a structured format to facilitate easy access and comparison of data. Detailed experimental protocols for the determination of key physical properties are also included, alongside visual representations of these workflows.

Core Physical and Chemical Properties

Iodoethane is a colorless, flammable liquid organic compound with the chemical formula C_2H_5I .^[1] It is an important synthetic reagent, primarily used as an ethylating agent to introduce an ethyl group into other organic compounds.^[2] Upon exposure to air and light, it can decompose and acquire a yellowish or reddish hue due to the presence of dissolved iodine.^[1]

Quantitative Physical Properties of Iodoethane

The following tables summarize the key physical properties of **iodoethane**, compiled from various sources.

Property	Value
Molecular Formula	C ₂ H ₅ I
Molecular Weight	155.97 g/mol [2][3][4][5]
Appearance	Colorless liquid[1][4][6]
Odor	Ethereal, pungent, similar to chloroform[5]

Property	Value
Density	1.936 g/mL (relative to water at 4 °C)[3]
	1.940 g/mL at 25 °C[7][8]
	1.95 g/mL at 25 °C[9][10][11]
Melting Point	-108 °C[3][4][7][8][9][11]
	-111.10 °C[1]
Boiling Point	69-73 °C[4][7][8][9][11]
	72 °C[3][5][12]
	71.5 to 73.3 °C[1]
Refractive Index (nD)	1.513 at 20 °C[7][8][9]
	1.5133 at 20 °C
	1.5168 at 15 °C[12]

Property	Value
Solubility in Water	0.4 g/100 mL at 20 °C[3][5][13]
4 g/L at 20 °C[1][9][14]	
Solubility in Organic Solvents	Miscible with ethanol and diethyl ether.[1][12] Soluble in benzene.
Vapor Pressure	100 mmHg at 18 °C[7][8][10][11]
133 hPa (approx. 99.8 mmHg) at 18 °C[14]	
136.0 mmHg[3]	
Vapor Density	5.38 (air = 1)[7][8][9][10][11]
5.4 (calculated)[3]	
Viscosity	0.592 cP at 20°C[15]
5.925 mPa·s at 20 °C[1][13]	
Surface Tension	28.5 dynes/cm[4]

Experimental Protocols for Determination of Physical Properties

The following sections detail the generalized experimental methodologies for determining the key physical properties of **iodoethane**.

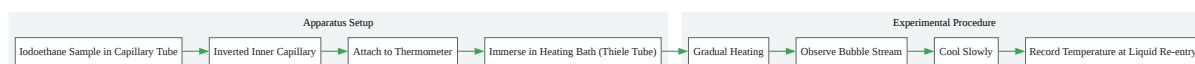
Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology:

A common and effective method for determining the boiling point of a small liquid sample is the micro boiling point determination using a Thiele tube or a similar heating apparatus.

- **Sample Preparation:** A small amount of **iodoethane** (a few microliters) is introduced into a small-diameter test tube or a melting point capillary tube that has been sealed at one end.
- **Capillary Inversion:** A smaller, inverted capillary tube (sealed at the top) is placed inside the larger tube containing the sample.
- **Heating:** The entire assembly is attached to a thermometer and immersed in a heating bath (e.g., mineral oil in a Thiele tube). The apparatus is heated gradually.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube. The heat is then removed, and the bath is allowed to cool slowly.
- **Boiling Point Determination:** The boiling point is the temperature at which the liquid sample begins to be drawn back into the inverted capillary tube. This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.



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Workflow for Boiling Point Determination.

Determination of Melting Point

The melting point is the temperature at which a solid transitions into a liquid. For a pure crystalline solid, this occurs over a narrow temperature range.

Methodology:

Since **iodoethane** is a liquid at room temperature, its melting point is determined by cooling the substance until it solidifies and then gently warming it to observe the melting transition.

- **Sample Preparation:** A small sample of liquid **iodoethane** is placed in a capillary tube and sealed.

- **Cooling:** The capillary tube is placed in a cooling bath (e.g., a mixture of dry ice and acetone) to freeze the **iodoethane**.
- **Apparatus Setup:** The frozen sample is then quickly transferred to a standard melting point apparatus.
- **Heating:** The apparatus is heated very slowly.
- **Observation:** The temperature at which the first signs of melting are observed and the temperature at which the entire solid has turned into a liquid are recorded. This range is the melting point.



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Workflow for Melting Point Determination.

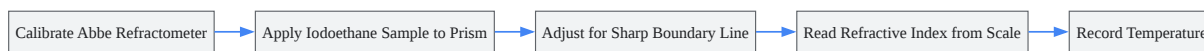
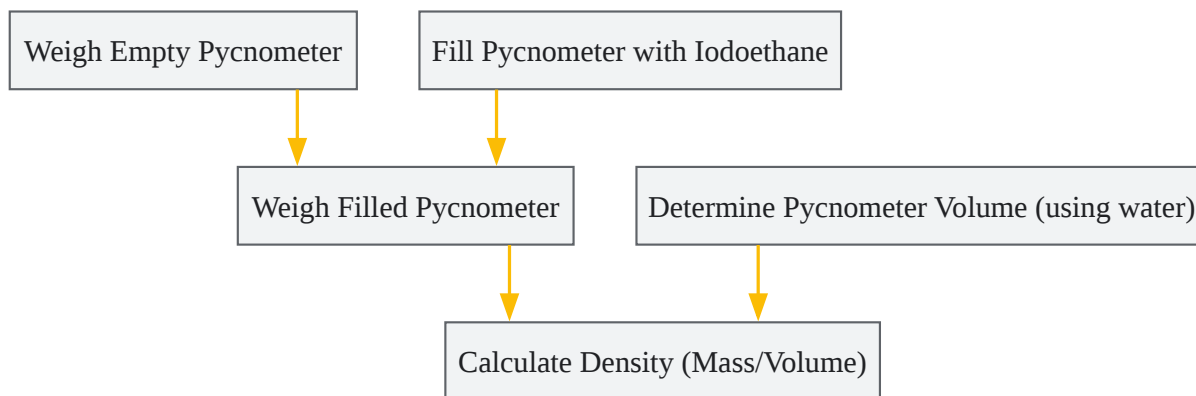
Determination of Density

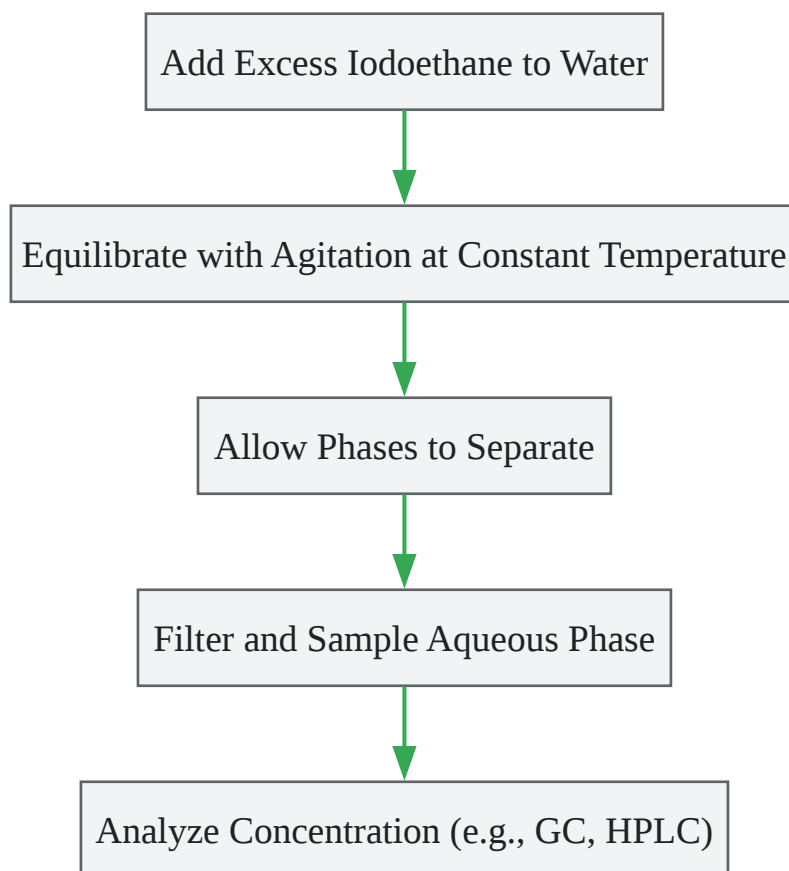
Density is the mass of a substance per unit volume.

Methodology:

- **Mass Measurement of Empty Pycnometer:** A clean, dry pycnometer (a small glass flask for measuring density) is accurately weighed.
- **Filling the Pycnometer:** The pycnometer is filled with **iodoethane**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Mass Measurement of Filled Pycnometer:** The filled pycnometer is weighed. The mass of the **iodoethane** is the difference between the mass of the filled and empty pycnometer.

- Volume Determination: The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as distilled water.
- Calculation: The density of **iodoethane** is calculated by dividing its mass by the volume of the pycnometer.





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